

Proper Disposal of 3-[(4-Methylphenyl)sulfonyl]propanoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 3-[(4-Methylphenyl)sulfonyl]propanoic acid

Cat. No.: B159314

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This guide provides essential safety and logistical information for the proper disposal of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** (CAS No. 10154-76-4), ensuring the safety of laboratory personnel and compliance with environmental regulations. This document is intended for researchers, scientists, and drug development professionals.

The disposal of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** must be handled with care, treating the substance as hazardous chemical waste. Adherence to local, state, and federal regulations is mandatory. The primary disposal route is through an approved hazardous waste disposal plant.

Chemical and Safety Data

A summary of key quantitative and safety information for **3-[(4-Methylphenyl)sulfonyl]propanoic acid** is provided below. This data is compiled from available information on the specified compound and structurally similar chemicals.

Property	Value	Source
Chemical Name	3-[(4-Methylphenyl)sulfonyl]propanoic acid	-
Synonym	3-(p-tolylsulfonyl)propanoic acid	-
CAS Number	10154-76-4	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₄ S	[1]
Molecular Weight	228.26 g/mol	[1]
Physical State	Solid	Assumed
Known Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation (based on similar compounds).	[2][3]
Incompatible Materials	Strong oxidizing agents.	[2]
Primary Disposal Route	Approved hazardous waste disposal plant.	[2][3]

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the safe disposal of **3-[(4-Methylphenyl)sulfonyl]propanoic acid** from a laboratory setting.

1.0 Personal Protective Equipment (PPE)

1.1 Minimum PPE: Before handling the chemical, all personnel must wear a standard laboratory coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.[3] **1.2 Enhanced PPE:** If there is a risk of generating dust or aerosols, a face shield and respiratory protection should be used. Work should be conducted in a certified chemical fume hood.

2.0 Waste Collection and Storage

2.1 Container: Collect waste **3-[(4-Methylphenyl)sulfonyl]propanoic acid** in its original container or a designated, properly sealed, and compatible hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. 2.2 Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-[(4-Methylphenyl)sulfonyl]propanoic acid**," the CAS number "10403-51-7," and an indication of the associated hazards (e.g., "Irritant"). 2.3 Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area. Ensure it is stored away from incompatible materials, such as strong oxidizing agents.^[2]

3.0 Spill and Contamination Management

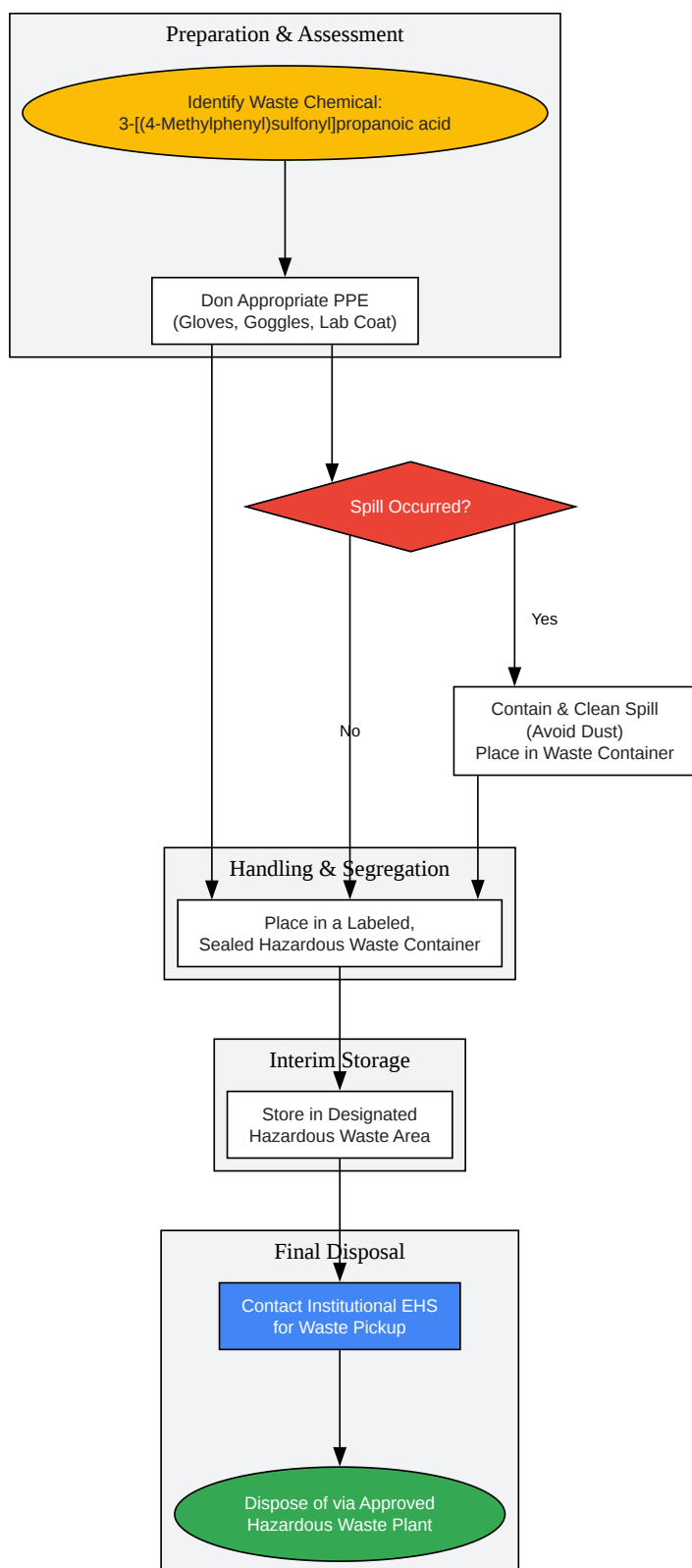
3.1 Small Spills: For minor spills, carefully sweep up the solid material, avoiding dust generation.^[2] Place the swept material and any contaminated cleaning materials (e.g., paper towels) into the designated hazardous waste container. 3.2 Large Spills: In the event of a large spill, evacuate the immediate area and notify your institution's EHS department or emergency response team. 3.3 Decontamination: Decontaminate the spill area with soap and water. Wash hands thoroughly after handling.^[3] Contaminated clothing should be removed and laundered before reuse.^[3]

4.0 Final Disposal

4.1 Consult Regulations: Disposal must be carried out in strict accordance with all local, state, and federal environmental regulations.^[3] 4.2 Professional Disposal: Arrange for the collection of the hazardous waste container by a licensed and approved waste disposal contractor. Do not attempt to dispose of this chemical down the drain or in regular solid waste.^[3]

Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **3-[(4-Methylphenyl)sulfonyl]propanoic acid**.



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Caption: Disposal workflow for 3-[(4-Methylphenyl)sulfonyl]propanoic acid.

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